

Authored by: Senior Application Scientist, Analytical Chemistry Division

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Biphenyl-d10

CAS No.: 1486-01-7

Cat. No.: B048426

[Get Quote](#)

Abstract

The persistent and toxic nature of Polychlorinated Biphenyls (PCBs) necessitates their stringent monitoring, particularly in dielectric fluids like transformer oil where they were once widely used. Regulatory frameworks worldwide mandate the accurate quantification of PCBs to ensure environmental safety and compliance. This application note presents a robust and highly accurate protocol for the determination of PCBs in transformer oil utilizing **Biphenyl-d10** as a surrogate internal standard in an isotope dilution mass spectrometry (IDMS) workflow. The methodology leverages Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) for its superior selectivity and sensitivity, providing a reliable system for researchers and analytical laboratories tasked with this critical environmental analysis.

Introduction: The Rationale for Isotope Dilution in PCB Analysis

Polychlorinated Biphenyls (PCBs) are a class of persistent organic pollutants (POPs) that pose significant environmental and health risks.[1] Although their production was banned in many countries in the 1970s, they are still present in older electrical equipment, such as transformers

and capacitors, which use insulating oils.[1][2][3] Leaks and improper disposal of this oil can lead to widespread contamination. Consequently, methods like the U.S. Environmental Protection Agency (EPA) Method 8082A are established to monitor PCB concentrations.[4][5][6]

The complexity of transformer oil as a matrix presents a significant analytical challenge. The presence of mineral oils, additives, and degradation byproducts can interfere with accurate PCB quantification. To overcome these matrix effects and account for analyte loss during the extensive sample preparation required, isotope dilution mass spectrometry (IDMS) is the gold standard.[7][8][9]

IDMS involves the addition of a known quantity of a stable, isotopically-labeled analog of the target analyte to the sample prior to any extraction or cleanup steps.[10][11] This "surrogate internal standard" behaves chemically and physically identically to the native analyte, experiencing the same losses during sample workup and variations during instrumental analysis.[12][13] By measuring the ratio of the native analyte to its labeled counterpart, a highly accurate and precise quantification can be achieved, independent of sample recovery.

The Role of Biphenyl-d10 as a Surrogate Internal Standard

The selection of an appropriate internal standard is paramount for the success of the IDMS method. **Biphenyl-d10** (C₁₂D₁₀) is an ideal choice for the analysis of PCBs for several key reasons:

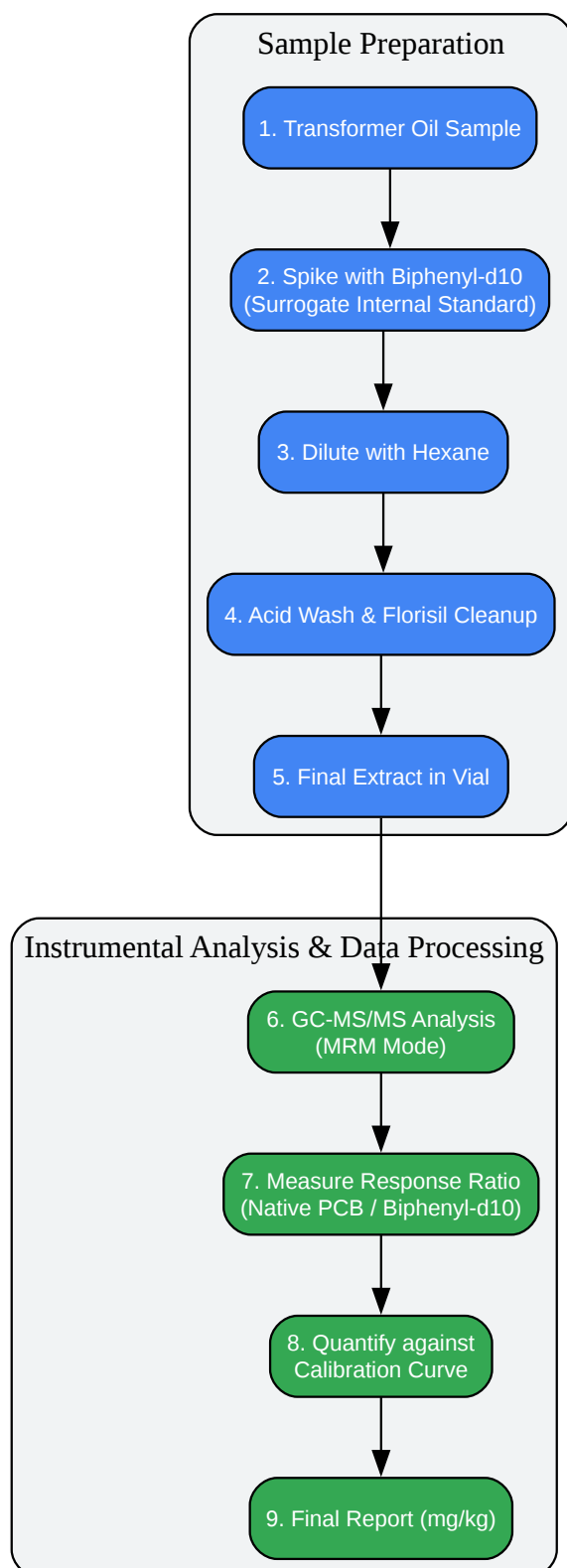
- **Chemical Similarity:** As the deuterated analog of biphenyl, it shares the core chemical structure of all PCB congeners. This ensures that its behavior during extraction, cleanup, and chromatographic separation closely mimics that of the target PCBs.[14][15]
- **Mass Differentiation:** The ten deuterium atoms give **Biphenyl-d10** a distinct mass-to-charge ratio (m/z) from any naturally occurring PCBs, allowing for its unambiguous detection by a mass spectrometer without interfering with the measurement of native analytes.[16]
- **Absence in Samples:** **Biphenyl-d10** is a synthetic compound and is not naturally present in environmental or industrial samples, preventing any background contribution to its signal.[14]

- Commercial Availability: High-purity **Biphenyl-d10** is readily available from various chemical suppliers.[\[15\]](#)[\[17\]](#)

While often the terms "surrogate" and "internal standard" are used distinctly—surrogates being added before extraction to monitor recovery and internal standards added just before injection to monitor instrument performance—in IDMS the labeled compound serves both functions.[\[12\]](#) [\[13\]](#)[\[18\]](#) For the purposes of this protocol, **Biphenyl-d10** is added prior to sample preparation and will be referred to as the surrogate internal standard.

Experimental Workflow Overview

The entire analytical process, from sample receipt to final data reporting, follows a systematic and validated workflow. This ensures traceability, quality control, and the generation of defensible data.



[Click to download full resolution via product page](#)

Caption: Overall workflow for PCB quantification in transformer oil.

Detailed Protocols

This section provides a step-by-step methodology for the analysis. All procedures should be conducted in a certified laboratory by trained personnel, adhering to all safety guidelines.

Materials, Reagents, and Equipment

- Reagents: Hexane (pesticide residue grade), concentrated sulfuric acid (98%), anhydrous sodium sulfate, and Florisil (pesticide residue grade, activated).
- Standards: Certified standard solutions of target PCB Aroclors (e.g., 1016, 1242, 1254, 1260) or individual congeners, and a certified standard of **Biphenyl-d10**.
- Glassware: Volumetric flasks, pipettes, separatory funnels, glass chromatography columns, and 2 mL autosampler vials with PTFE-lined caps.
- Equipment: Analytical balance, vortex mixer, fume hood, and a Gas Chromatograph coupled to a Tandem Mass Spectrometer (GC-MS/MS) with an autosampler.

Protocol 1: Preparation of Standards

- Stock Solutions: Prepare individual stock solutions of **Biphenyl-d10** and the target PCB Aroclors/congeners in hexane, or purchase certified commercial standards.
- Calibration Standards: Prepare a series of calibration standards by diluting the PCB stock solutions to cover the desired concentration range (e.g., 0.05 to 5.0 mg/L).
- Spiking: Fortify each calibration standard with a constant, known concentration of the **Biphenyl-d10** internal standard stock solution (e.g., 1.0 mg/L). This ensures the response ratio is solely dependent on the concentration of the native analyte.

Protocol 2: Sample Preparation, Extraction, and Cleanup

This protocol is adapted from principles outlined in EPA methods 3580A and 3665A.^[19]

- Sample Homogenization: Vigorously shake the transformer oil sample to ensure homogeneity.

- Aliquoting: Accurately weigh approximately 1.0 g of the oil sample into a glass vial.
- Internal Standard Spiking: Add a precise volume of the **Biphenyl-d10** stock solution to the oil sample. The amount should yield a final concentration in the mid-range of the calibration curve.
- Dilution: Add 10.0 mL of hexane to the vial. Vortex for 2 minutes to dissolve the oil.
- Acid Cleanup: Carefully add 2-3 mL of concentrated sulfuric acid to the hexane-oil mixture in a separatory funnel. Shake vigorously for 1 minute, periodically venting the funnel. Allow the layers to separate. The acid layer (bottom) will darken as it removes organic impurities.[\[3\]](#)
[\[20\]](#)
- Acid Removal: Drain and discard the sulfuric acid layer. Repeat the acid wash with fresh aliquots of sulfuric acid until the acid layer remains colorless.
- Florisil Column Cleanup (if necessary): For samples with significant polar interferences, a Florisil column cleanup is required.
 - Pack a glass chromatography column with activated Florisil topped with anhydrous sodium sulfate.
 - Pre-rinse the column with hexane.
 - Transfer the hexane extract from the previous step onto the column.
 - Elute the PCBs and **Biphenyl-d10** with an appropriate volume of hexane. This step effectively removes polar compounds that can interfere with GC analysis.[\[3\]](#)
- Final Extract: Transfer the cleaned extract to a 2 mL autosampler vial for GC-MS/MS analysis.

Protocol 3: GC-MS/MS Instrumental Analysis

The use of GC-MS/MS in Multiple Reaction Monitoring (MRM) mode provides a significant increase in selectivity and sensitivity compared to single quadrupole MS, which is critical for achieving low detection limits in a complex matrix.[\[8\]](#)[\[21\]](#)[\[22\]](#)

Parameter	Typical Condition	Rationale
GC System	Triple Quadrupole GC-MS/MS	Provides high selectivity and sensitivity required for trace analysis.
Column	30 m x 0.25 mm ID, 0.25 µm film (e.g., DB-5MS)	A non-polar column that provides excellent separation for PCB congeners.
Carrier Gas	Helium or Hydrogen, Constant Flow (e.g., 1.2 mL/min)	Inert carrier gas for chromatographic separation.
Injection	1 µL, Splitless	Maximizes transfer of analytes to the column for trace-level detection.
Injector Temp.	280 °C	Ensures rapid volatilization of analytes.
Oven Program	150°C (1 min), ramp to 300°C at 10°C/min, hold 5 min	Optimized temperature gradient to separate various PCB congeners.
Ion Source	Electron Ionization (EI) at 70 eV	Standard, robust ionization technique for non-polar compounds.
MS Mode	Multiple Reaction Monitoring (MRM)	Provides superior selectivity by monitoring specific precursor-to-product ion transitions, minimizing matrix interference. [8] [9]
Example MRM Transitions	Biphenyl-d10: 164 -> 156 (Quantifier), 164 -> 132 (Qualifier)	Specific mass transitions used to identify and quantify the internal standard.
PCB 153 (Hexachloro): 360 -> 290 (Quantifier), 360 -> 255 (Qualifier)	Specific mass transitions for a representative PCB congener.	

Data Analysis and Quantification

- **Calibration Curve:** For each target PCB, generate a calibration curve by plotting the response ratio (Peak Area of Native PCB / Peak Area of **Biphenyl-d10**) against the concentration of the native PCB in the calibration standards.
- **Linear Regression:** Apply a linear regression to the calibration curve to obtain an equation of the line ($y = mx + c$) and a correlation coefficient (r^2), which should be >0.995 for a valid calibration.
- **Sample Quantification:**
 - Measure the peak areas for the native PCB and the **Biphenyl-d10** internal standard in the sample chromatogram.
 - Calculate the response ratio for the sample.
 - Use the calibration equation to determine the concentration of the PCB in the final extract (in mg/L).
- **Final Concentration in Oil:** Convert the concentration from the extract back to the original oil sample concentration (in mg/kg) using the following formula:

$$\text{PCB (mg/kg)} = (\text{C}_{\text{ext}} \times \text{V}_{\text{ext}}) / \text{W}_{\text{oil}}$$

Where:

- C_{ext} = Concentration in the final extract (mg/L)
- V_{ext} = Final volume of the extract (L)
- W_{oil} = Initial weight of the oil sample (kg)

Conclusion

This application note details a comprehensive and authoritative method for the quantification of PCBs in transformer oil using **Biphenyl-d10** as a surrogate internal standard with GC-MS/MS. The principles of isotope dilution correct for analytical variability, while the selectivity of tandem

mass spectrometry minimizes matrix interferences. This combination provides an exceptionally accurate, precise, and robust protocol that meets the stringent requirements for regulatory compliance and environmental monitoring. By explaining the causality behind procedural choices, this guide equips researchers and scientists with not just a method, but a deeper understanding of high-quality trace contaminant analysis.

References

- Biotage. (2023, January 18). What is the difference between an Internal Standard and Surrogate? Retrieved from [\[Link\]](#)
- Waters Corporation. The Analysis of Polychlorinated Biphenyls (PCBS) by GC-High Resolution Mass Spectrometry Using the Micromass AutoSpec Ultima NT. Retrieved from [\[Link\]](#)
- Cheméo. Chemical Properties of **Biphenyl-d10** (CAS 1486-01-7). Retrieved from [\[Link\]](#)
- MVA Diagnostics. Methodologies for PCB Analysis of Transformer Oil. Retrieved from [\[Link\]](#)
- Shimadzu. GC-MS/MS determination of PCBs and screening of environmental pollutants using simultaneous scan and MRM modes. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2015). Quantification of Polybrominated and Polychlorinated Biphenyls in Human Matrices by Isotope-Dilution Gas Chromatography–Tandem Mass Spectrometry. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. Method 9079: Screening Test Method for Polychlorinated Biphenyls in Transformer Oil. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2018, February). Preventing and Detecting PCB Contamination in Used Oil. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. **Biphenyl-d10** | C12H10 | CID 137030 - PubChem. Retrieved from [\[Link\]](#)
- Peak Scientific. (2015, April 20). GC-MS/MS analysis of PAH and PCB in environmental samples. Retrieved from [\[Link\]](#)

- Royal Society of Chemistry. (2015). Comparison of different mass spectrometric techniques for the determination of polychlorinated biphenyls by isotope dilution using ^{37}Cl -labelled analogues. Retrieved from [\[Link\]](#)
- ResearchGate. (2014, August). What's the difference in using an Internal standard and Surrogate standard for GCMS analysis? Retrieved from [\[Link\]](#)
- PubMed. (1998). Analysis of pesticides and PCB congeners in serum by GC/MS with SPE sample cleanup. Retrieved from [\[Link\]](#)
- SDMyers. Transformer PCB Testing - Part 1. Retrieved from [\[Link\]](#)
- Preprints.org. (2024). PCB Contaminated Oils and the Detection of Transformer Aging, according to IEEE STD C57.104-2019. Retrieved from [\[Link\]](#)
- CPRI Journal. (2017). Poly Chlorinated biphenyls (PCBs) in Power Transformers. Retrieved from [\[Link\]](#)
- Shimadzu Scientific Instruments. Fast Analysis of Polychlorinated Biphenyls (PCBs) as Aroclors in Transformer Oil with the Nexis GC-2030 Gas Chromatograph. Retrieved from [\[Link\]](#)
- Chemical Management Section. PROCEDURES FOR SAMPLING AND TESTING OF PCB IN TRANSFORMER OIL. Retrieved from [\[Link\]](#)
- ResearchGate. (2012). Determination of dioxin like polychlorinated biphenyl residues in milk using isotope dilution gas chromatography-ion trap tandem mass spectrometry. Retrieved from [\[Link\]](#)
- MDPI. (2022). Development of an Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry Method for Hydroxylated Polychlorinated Biphenyls in Animal-Derived Food. Retrieved from [\[Link\]](#)
- Carl ROTH. Biphenyl D10, CAS No. 1486-01-7. Retrieved from [\[Link\]](#)
- Reddit. (2019, January 15). What is the difference between standard and internal standard? Retrieved from [\[Link\]](#)

- Washington State Department of Ecology. BMPs for Preventing and Reducing PCB Contamination in Public Used Oil Collection. Retrieved from [[Link](#)]
- ResearchGate. (2017, July). Recovery and internal standard. Retrieved from [[Link](#)]
- IUPAC. surrogate internal standard. Retrieved from [[Link](#)]
- PubMed. (2011). Analysis of polychlorinated biphenyls in transformer oil by using liquid-liquid partitioning in a microfluidic device. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. [mvadiagnostics.com](https://www.mvadiagnostics.com) [[mvadiagnostics.com](https://www.mvadiagnostics.com)]
3. [cprijournal.in](https://www.cprijournal.in) [[cprijournal.in](https://www.cprijournal.in)]
4. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
5. The Determination of Polychlorinated Biphenyls(PCB) Using EPA Method 8082 | PerkinElmer [[perkinelmer.com](https://www.perkinelmer.com)]
6. apps.ecology.wa.gov [apps.ecology.wa.gov]
7. [shimadzu.com](https://www.shimadzu.com) [[shimadzu.com](https://www.shimadzu.com)]
8. Quantification of Polybrominated and Polychlorinated Biphenyls in Human Matrices by Isotope-Dilution Gas Chromatography–Tandem Mass Spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
10. documents.thermofisher.com [documents.thermofisher.com]
11. goldbook.iupac.org [goldbook.iupac.org]
12. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [14. Biphenyl-d10 | ZEOTOPE \[zeotope.com\]](#)
- [15. Biphenyl D10, CAS No. 1486-01-7 | Deuterated Special Compounds | Deuterated Compounds for NMR | NMR-Spectroscopy | Solvents | Organic & Bioorganic Chemicals | Chemicals | Carl ROTH - International \[carloth.com\]](#)
- [16. Biphenyl-d10 | C12H10 | CID 137030 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [17. BIPHENYL-D10 | 1486-01-7 \[chemicalbook.com\]](#)
- [18. biotage.com \[biotage.com\]](#)
- [19. ssi.shimadzu.com \[ssi.shimadzu.com\]](#)
- [20. Transformer PCB Testing - Part 1 | SDMyers \[sdmyers.com\]](#)
- [21. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [22. peakscientific.com \[peakscientific.com\]](#)
- [To cite this document: BenchChem. \[Authored by: Senior Application Scientist, Analytical Chemistry Division\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b048426/docs#authored-by-senior-application-scientist-analytical-chemistry-division\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)